

3,5-Bis(methoxycarbonyl)phenylboronic acid safety and handling

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Compound of Interest

Compound Name: 3,5-Bis(methoxycarbonyl)phenylboronic acid

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An In-depth Technical Guide to the Safety and Handling of 3,5-Bis(methoxycarbonyl)phenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 3,5-Bis(methoxycarbonyl)phenylboronic acid (CAS RN: 177735-55-6), a compound utilized in various synthetic transformations, including the Suzuki-Miyaura coupling.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3,5-Bis(methoxycarbonyl)phenylboronic acid is classified as a hazardous substance.^[2] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[2][3]} Inhalation, skin contact, or ingestion of this chemical may be harmful.^[4]

GHS Hazard Statements:

- H315: Causes skin irritation^{[3][4]}
- H319: Causes serious eye irritation^{[2][3][4]}
- H335: May cause respiratory irritation^{[3][4]}

Signal Word: Warning[2][3][4]

Pictogram:[3][4]

- GHS07 (Exclamation Mark)

Physical and Chemical Properties

While some physical and chemical properties of **3,5-Bis(methoxycarbonyl)phenylboronic acid** have been reported, data for several parameters is not available.[4]

Property	Value
Molecular Formula	C10H11BO6[4][5][6]
Molecular Weight	238.00 g/mol [1][4][5]
Appearance	White solid or powder[1][3][4]
Melting Point	128 °C / 262.4 °F[2]
Boiling Point	No data available[2][4]
Flash Point	No data available[2][4]
Solubility in Water	No data available[4]
Purity	≥95% to 97%[3][4][5]

Safe Handling and Storage

Experimental Protocol for Handling:

- Engineering Controls: All handling of **3,5-Bis(methoxycarbonyl)phenylboronic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or goggles.[4][7]

- Hand Protection: Wear appropriate chemical-resistant gloves.[4][7] Gloves should be inspected before use and disposed of properly after handling.
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[4]
- Hygiene Practices:
 - Avoid breathing dust, vapor, mist, or gas.[4]
 - Avoid contact with skin and eyes.[4]
 - Wash hands thoroughly after handling and before breaks.[4][7]
 - Do not eat, drink, or smoke in the laboratory.[8]

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.[2][4]
- Refrigeration is recommended for storage.[4]
- Keep away from heat, sparks, and open flames.[4]

Emergency Procedures

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek medical attention.[4]
- In case of skin contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes.[4] Seek medical attention if irritation persists.[2]
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen.[4] Seek medical attention.[4]
- If ingested: Wash out the mouth with water.[4] Do not induce vomiting. Seek medical attention.[4]

Fire-Fighting Measures:

- Suitable extinguishing media: Use dry powder, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)
[\[7\]](#)
- Protective equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)
- Hazardous decomposition products: Under fire conditions, hazardous decomposition products such as carbon oxides may form.[\[4\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[\[7\]](#) Avoid breathing dust and ensure adequate ventilation.[\[7\]](#) Do not handle the spill without appropriate protective clothing.[\[4\]](#)
- Environmental Precautions: Prevent the substance from entering drains or rivers.[\[4\]](#)
- Containment and Cleanup:
 - For small spills, sweep up the material and place it in a suitable, closed container for disposal.[\[7\]](#)
 - Avoid creating dust.[\[7\]](#)
 - Clean the affected area thoroughly.

Stability and Reactivity

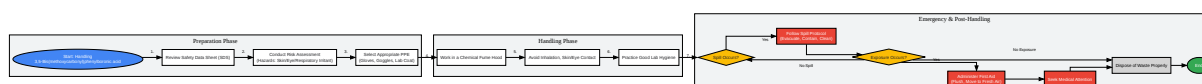
- Chemical Stability: The product is stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.[\[4\]](#)

Disposal Considerations

Disposal of **3,5-Bis(methoxycarbonyl)phenylboronic acid** and its containers should be conducted in accordance with federal, state, and local regulations.[4] It is recommended to contact a licensed professional waste disposal service.[4]

Logical Workflow for Risk Assessment and Control

The following diagram illustrates a logical workflow for the risk assessment and control measures necessary when handling **3,5-Bis(methoxycarbonyl)phenylboronic acid**.



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Caption: Risk Assessment and Handling Workflow for **3,5-Bis(methoxycarbonyl)phenylboronic acid**.

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